

Application Notes and Protocols for Ethyl 10(E)-heptadecenoate

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Compound of Interest

Compound Name: Ethyl 10(E)-heptadecenoate

Cat. No.: B15552567

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper handling, storage, and potential research applications of **Ethyl 10(E)-heptadecenoate**. The information is compiled from safety data sheets and scientific literature to ensure safe and effective use in a laboratory setting.

Chemical and Physical Properties

Ethyl 10(E)-heptadecenoate, also known as Ethyl trans-10-heptadecenoate, is a fatty acid ethyl ester. Its key properties are summarized below.

Property	Value	Reference
CAS Number	150324-17-7	[1]
Molecular Formula	C ₁₉ H ₃₆ O ₂	[1]
Molecular Weight	296.49 g/mol	[1]
Physical State	Solid at 20°C, Crystal form	[2]
Color	White to Almost White	[2]
Melting Point	28°C	[2]
Boiling Point	200°C at 1.3 kPa	[2]
Purity	>99%	[1]

Safety and Handling

While **Ethyl 10(E)-heptadecenoate** is not classified as a hazardous substance, standard laboratory safety precautions should be followed.

2.1. Personal Protective Equipment (PPE)

- Respiratory Protection: Use a dust respirator if generating dust or aerosols.[2]
- Hand Protection: Wear protective gloves.[2]
- Eye Protection: Safety glasses are recommended. A face shield may be necessary in situations with a risk of splashing.[2]
- Skin and Body Protection: Wear protective clothing and boots as needed.[2]

2.2. Handling Procedures

- Handle in a well-ventilated area.[2]
- Use a local exhaust system if dust or aerosols will be generated.[2]
- Avoid contact with skin, eyes, and clothing.[2]

- Wash hands and face thoroughly after handling.[\[2\]](#)
- In case of a spill, sweep up the solid material into an airtight container, avoiding dust dispersion, and dispose of it according to local regulations.[\[2\]](#)

Storage Conditions

Proper storage is crucial to maintain the stability and purity of **Ethyl 10(E)-heptadecenoate**. Fatty acid esters are susceptible to oxidation and hydrolysis.

Parameter	Recommendation	Rationale
Temperature	Freezer	To slow down potential degradation processes. [1]
Atmosphere	Store in a tightly closed container. An inert atmosphere (e.g., argon or nitrogen) is recommended for long-term storage.	To prevent oxidation. [2]
Light	Store in a dark place.	To prevent light-induced degradation. [2]
Incompatible Materials	Store away from oxidizing agents and strong acids. [2]	To prevent chemical reactions that could degrade the compound.
Moisture	Keep in a dry place. The compound is moisture-sensitive.	To prevent hydrolysis.

Experimental Protocols

While specific protocols for **Ethyl 10(E)-heptadecenoate** are not widely published, its structural similarity to other biologically active fatty acid esters, such as (E)-9-octadecenoic acid ethyl ester (E9OAE), suggests potential applications in cell-based assays. The following are generalized protocols based on methodologies used for similar compounds.

4.1. Preparation of Stock Solutions

- Solvent Selection: Due to its lipophilic nature, **Ethyl 10(E)-heptadecenoate** is expected to be soluble in organic solvents such as ethanol, methanol, and dimethyl sulfoxide (DMSO).
- Stock Solution Preparation:
 - Accurately weigh the desired amount of **Ethyl 10(E)-heptadecenoate** in a sterile microcentrifuge tube.
 - Add the appropriate volume of solvent (e.g., DMSO) to achieve the desired stock concentration (e.g., 10-100 mM).
 - Vortex thoroughly until the compound is completely dissolved.
 - Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

4.2. General Protocol for Cell Culture Experiments

This protocol provides a framework for treating adherent cell lines with **Ethyl 10(E)-heptadecenoate**.

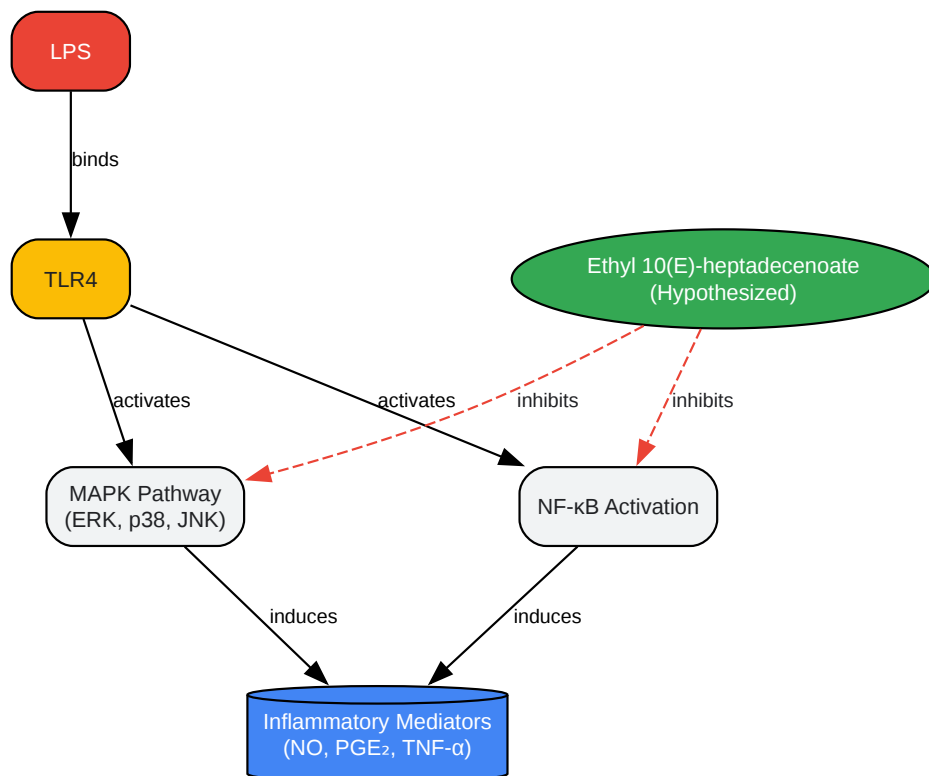
- Cell Seeding: Plate cells in a suitable multi-well plate at a density that will ensure they are in the exponential growth phase at the time of treatment.
- Cell Culture: Incubate the cells under standard conditions (e.g., 37°C, 5% CO₂) until they reach the desired confluency.
- Preparation of Working Solutions:
 - Thaw an aliquot of the **Ethyl 10(E)-heptadecenoate** stock solution.
 - Dilute the stock solution in a complete cell culture medium to the desired final concentrations. It is important to ensure the final solvent concentration is consistent across all treatments and is non-toxic to the cells (typically $\leq 0.1\%$ v/v for DMSO).
- Cell Treatment:

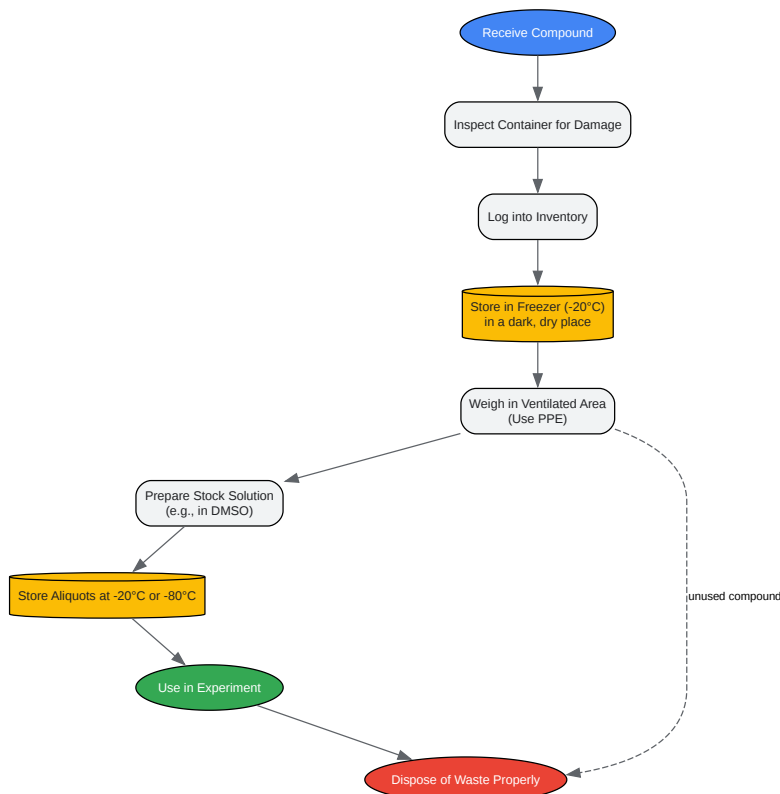
- Remove the old medium from the cells.
- Add the medium containing the different concentrations of **Ethyl 10(E)-heptadecenoate** to the respective wells.
- Include a vehicle control (medium with the same concentration of solvent used for the highest concentration of the test compound).
- Incubation: Incubate the cells for the desired period.
- Downstream Analysis: Following incubation, cells can be harvested for various analyses, such as viability assays (e.g., MTT, trypan blue), protein expression analysis (e.g., Western blot), or gene expression analysis (e.g., qRT-PCR).

Potential Biological Activity and Signaling Pathways

A structurally similar compound, (E)-9-octadecenoic acid ethyl ester (E9OAE), has been shown to exhibit anti-inflammatory properties in lipopolysaccharide (LPS)-induced RAW264.7 macrophages.[3] This effect was mediated through the regulation of the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF-κB) signaling pathways.[3] It is plausible that **Ethyl 10(E)-heptadecenoate** may have similar biological activities.

Diagram of the Proposed Anti-Inflammatory Signaling Pathway





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